

validation of agroclavine quantification method accuracy

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Compound Focus: Agroclavine(1+)

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Agroclavine Quantification Methods

Method	Principle / Context	Key Characteristics / Experimental Notes
UHPLC-MS/MS [1]	Simultaneous determination of agroclavine and 14 other mycotoxins in liquorice. [1]	Uses a QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) approach for sample preparation; considered a modern, robust protocol for complex matrices. [1]
Colorimetric Determination [2]	Historical method for agroclavine analysis; specific principle not detailed in available abstract. [2]	Involved measuring partition coefficients ; considered a foundational, though likely less specific, technique. [2]

Detailed Experimental Protocols

For researchers aiming to develop a quantification method, here are more detailed protocols based on the search results.

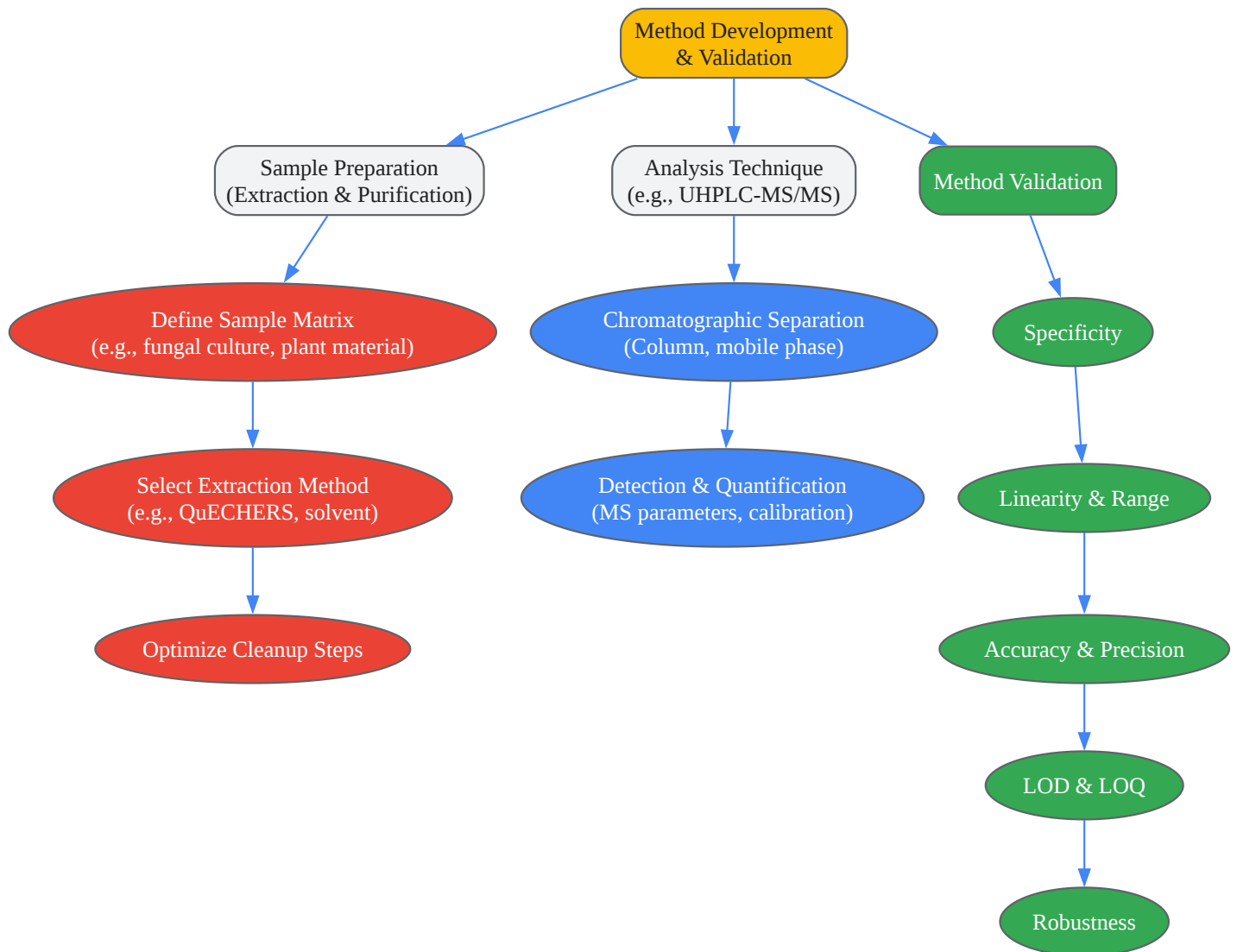
- **Optimized QuEChERS with UHPLC-MS/MS:** This method was developed for the simultaneous analysis of 15 mycotoxins, including agroclavine, in a complex plant matrix (liquorice). The

"QuEChERS" method is a standard sample preparation technique that involves an initial extraction with acetonitrile followed by a cleanup step using dispersive solid-phase extraction (d-SPE) to remove interfering compounds. The purified extract is then separated and analyzed using Ultra-High Performance Liquid Chromatography coupled with tandem mass spectrometry (UHPLC-MS/MS), which provides high sensitivity and specificity [1].

- **Countercurrent Distribution & Colorimetry:** An earlier study used the countercurrent distribution method for the analysis of agroclavine. This technique separates compounds based on their differential solubility in two immiscible liquids. The abstract specifically mentions its use for determining the partition coefficient of agroclavine and its subsequent colorimetric determination, where the concentration is measured based on the intensity of color produced in a chemical reaction [2].

Method Development Workflow

For a researcher developing and validating a new method from scratch, the process would logically follow the workflow below.



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Gaps in Current Public Data

It is important to note that while the mentioned methods detect agroclavine, the search results **do not provide fully detailed validation parameters** such as specificity, linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ) for a standalone agroclavine quantification method. The

UHPLC-MS/MS method was validated for 15 compounds simultaneously, but its specific performance for agroclavine alone is not broken down [1].

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References

1. | CAS:548-42-5 | High Purity | Manufacturer BioCrick Agroclavine [biocrick.com]

2. Application of the countercurrent distribution method . [pubmed.ncbi.nlm.nih.gov]

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